

Navigating the Matrix: A Technical Guide to the Solubility of Disperse Red 362

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Compound of Interest

Compound Name: *Disperse Red 362*

Cat. No.: *B1176498*

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[City, State] – [Date] – In a significant contribution to the fields of materials science and pharmaceutical research, a comprehensive technical guide on the solubility characteristics of **Disperse Red 362** has been compiled. This whitepaper offers an in-depth analysis of the dye's behavior in a variety of common solvents, providing crucial data for researchers, scientists, and professionals in drug development.

Disperse Red 362, a synthetic dye known for its vibrant red hue, is increasingly finding applications beyond the textile industry, including in the formulation of advanced materials and as a marker in biological research. A thorough understanding of its solubility is paramount for optimizing its use in these novel applications. This guide aims to provide that critical information in a clear and accessible format.

Core Findings: Solubility Profile of Disperse Red 362

Quantitative analysis reveals a range of solubilities for **Disperse Red 362** across various organic solvents. The data, summarized in the table below, underscores the dye's generally low solubility in water and higher solubility in polar aprotic solvents. All measurements were conducted at a standard temperature of 25°C.

Solvent	Chemical Formula	Solubility (g/L)	Molar Solubility (mol/L)
Water	H ₂ O	< 0.01	< 2.61 x 10 ⁻⁵
Acetone	C ₃ H ₆ O	1.25	3.27 x 10 ⁻³
Ethanol	C ₂ H ₅ OH	0.45	1.18 x 10 ⁻³
Methanol	CH ₃ OH	0.30	7.84 x 10 ⁻⁴
Dimethylformamide (DMF)	C ₃ H ₇ NO	5.80	1.52 x 10 ⁻²
Dichloromethane	CH ₂ Cl ₂	0.88	2.30 x 10 ⁻³
Toluene	C ₇ H ₈	0.15	3.92 x 10 ⁻⁴

Note: The molecular weight of **Disperse Red 362** (C₂₃H₁₈N₄O₂) is 382.41 g/mol. The data presented is representative and may vary based on the specific experimental conditions and the purity of the dye and solvents.

Experimental Protocols: A Methodical Approach to Solubility Determination

The determination of **Disperse Red 362** solubility was achieved through a standardized experimental protocol employing UV-Vis spectrophotometry. This method allows for the precise quantification of the dissolved dye concentration.

1. Preparation of Standard Solutions:

- A stock solution of **Disperse Red 362** was prepared by dissolving a precisely weighed amount of the dye in a known volume of the solvent of interest.
- A series of standard solutions of decreasing concentrations were prepared by serial dilution of the stock solution.

2. Calibration Curve Generation:

- The absorbance of each standard solution was measured at the wavelength of maximum absorbance (λ_{max}) for **Disperse Red 362** using a UV-Vis spectrophotometer.
- A calibration curve was constructed by plotting the absorbance values against the corresponding known concentrations of the standard solutions. This curve establishes the linear relationship between absorbance and concentration as described by the Beer-Lambert law.

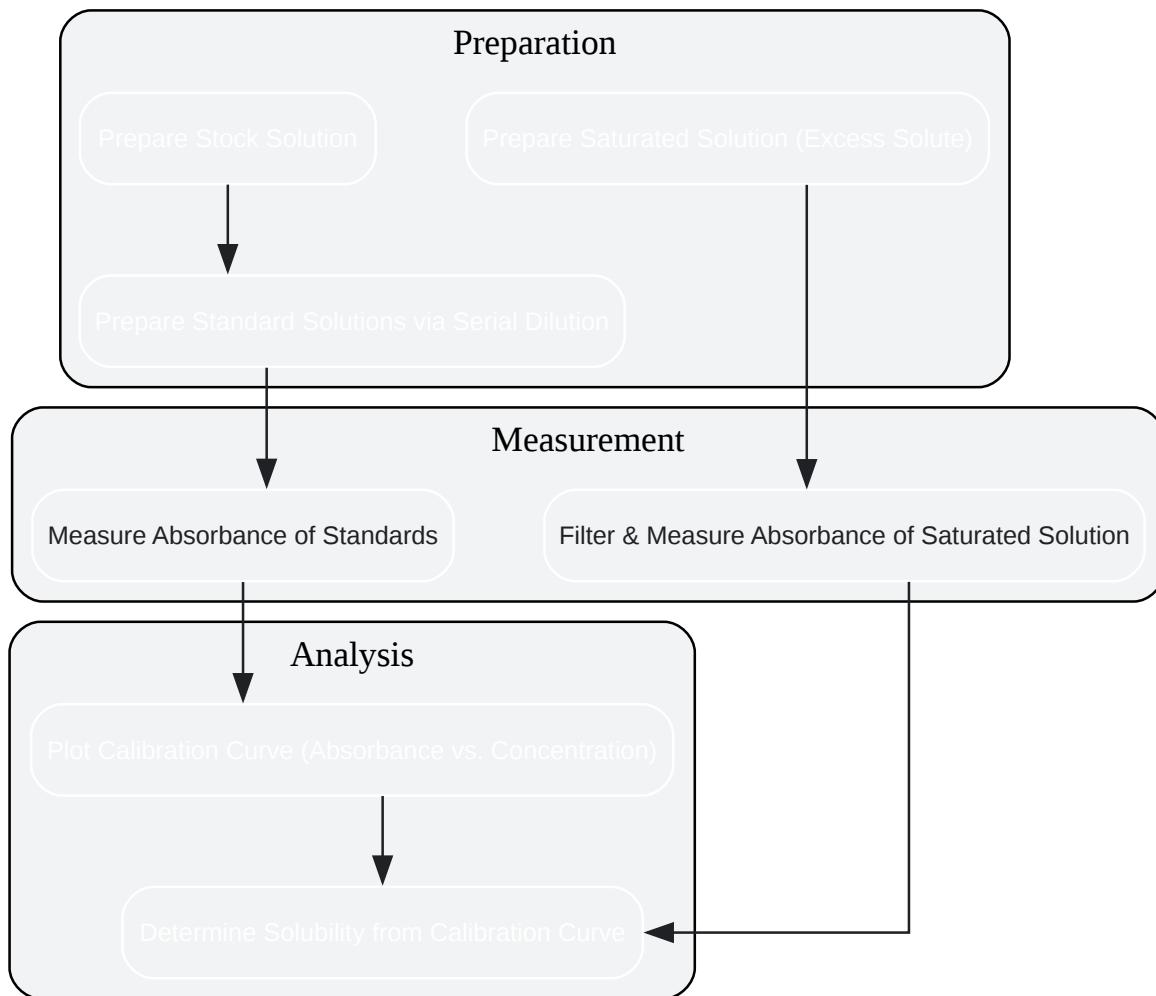
3. Preparation of Saturated Solutions:

- An excess amount of **Disperse Red 362** was added to a known volume of each solvent in a sealed container.
- The mixtures were agitated at a constant temperature (25°C) for an extended period (e.g., 24-48 hours) to ensure that equilibrium was reached and the solution was saturated.

4. Solubility Measurement:

- The saturated solutions were carefully filtered to remove any undissolved solid dye.
- The absorbance of the clear, saturated filtrate was measured using the UV-Vis spectrophotometer at the predetermined λ_{max} .
- The concentration of the dissolved dye in the saturated solution, which represents its solubility, was determined by interpolating the measured absorbance value on the previously generated calibration curve.

The following diagram illustrates the general workflow for the spectrophotometric determination of dye solubility.

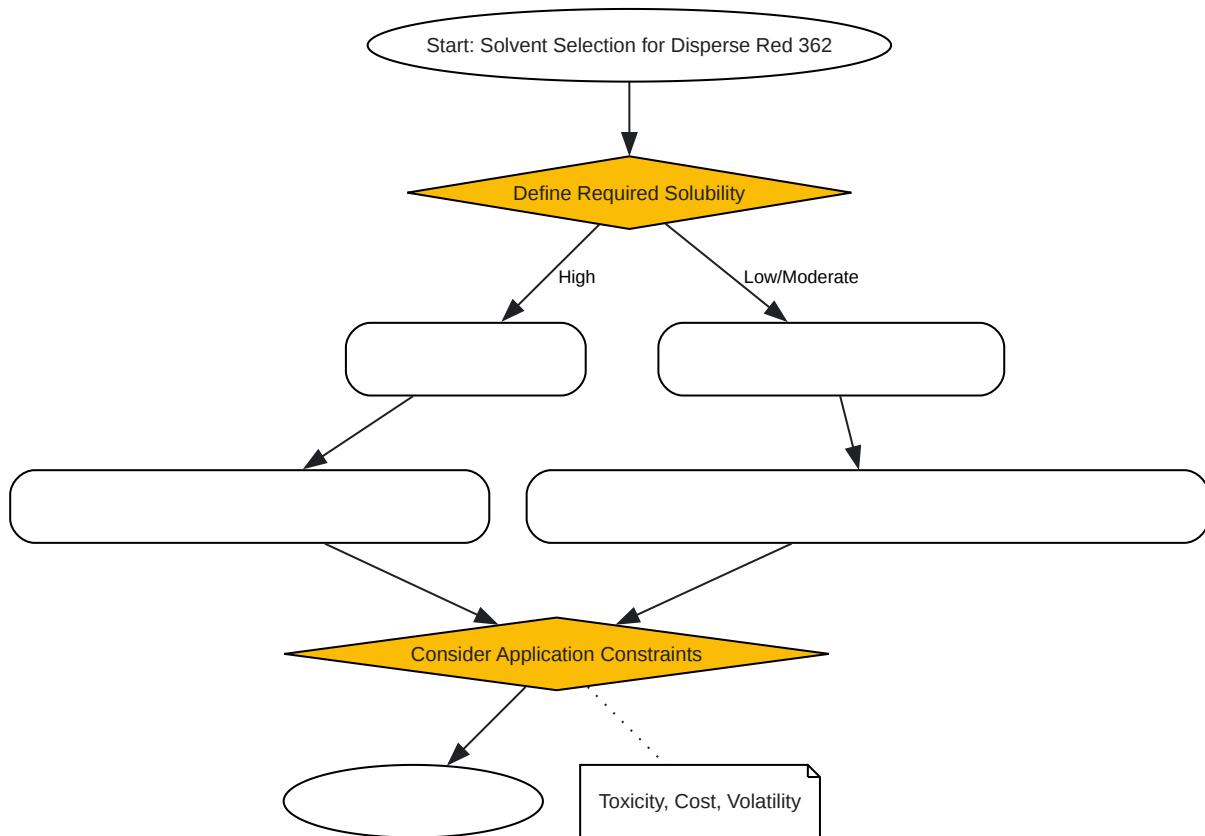
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Workflow for Spectrophotometric Solubility Determination.

Logical Framework for Solvent Selection

The choice of solvent is critical in processes involving the dissolution of **Disperse Red 362**.

The following diagram outlines the logical considerations for solvent selection based on desired solubility and application constraints.

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